

An In-depth Technical Profile of Climbazole

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Compound of Interest

Compound Name: Climbazole

Cat. No.: B1669176

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This document provides a concise technical overview of the physicochemical properties of **Climbazole**, a widely utilized antifungal agent in dermatological and personal care formulations. The information is intended for researchers, scientists, and professionals engaged in drug development and formulation science.

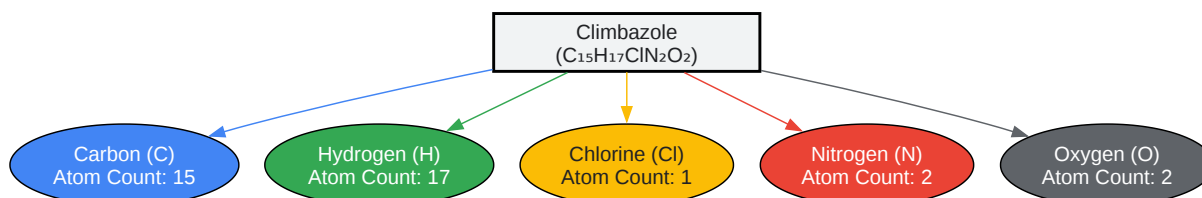
Physicochemical Data

The fundamental molecular characteristics of **Climbazole** are summarized below. This data is essential for a range of applications, including analytical method development, formulation design, and quality control.

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₇ ClN ₂ O ₂	[1][2][3][4]
Molecular Weight	292.76 g/mol	[1][2][3][4]
IUPAC Name	1-(4-chlorophenoxy)-1-imidazol-1-yl-3,3-dimethylbutan-2-one	[1][4]
CAS Number	38083-17-9	[4]
Appearance	White to Off-white Solid Powder	[4]
Solubility	Soluble in DMSO & Ethanol; Insoluble in Water	[4][5]

Molecular Structure and Composition

The molecular formula $C_{15}H_{17}ClN_2O_2$ indicates a complex organic structure. The diagram below illustrates the elemental composition derived from this formula, providing a clear visual representation of its constituent atoms.



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Caption: Elemental breakdown of the **Climbazole** molecular formula.

Experimental Protocols

Detailed experimental protocols for the determination of the molecular formula and weight of **Climbazole** are not available within the provided search results. These values are typically confirmed through standard analytical techniques such as mass spectrometry and elemental analysis, the specific methodologies for which are established in the broader scientific literature.

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References

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